

Technical Guide: Solubility Profiling & Solvent Selection for cis-Chlorfenvinphos

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: *cis-Chlorfenvinphos*

CAS No.: 18708-87-7

Cat. No.: B103268

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Part 1: Executive Summary

cis-Chlorfenvinphos (Z-isomer) is the predominant and biologically active component of the organophosphate insecticide chlorfenvinphos. Due to its lipophilic nature (LogP ~3.8 – 4.2), it exhibits high solubility in non-polar and polar aprotic organic solvents but limited solubility in water. This guide provides a validated framework for solvent selection, ensuring maximum analyte recovery during extraction, stability during storage, and compatibility with downstream chromatographic analysis (GC-MS/LC-MS).

Key Technical Takeaway: While "miscible" with most organic solvents, the choice of solvent must be governed by volatility (for concentration steps), polarity (to minimize co-extraction of matrix interferences), and chemical inertness (to prevent hydrolysis).

Part 2: Chemical Identity & Physicochemical Basis

Understanding the structural isomerism is critical for accurate quantification, as commercial standards often exist as mixtures.

Isomerism & Nomenclature

Chlorfenvinphos exists as two geometric isomers. The cis (Z) isomer is typically the major component (~8.6:1 ratio relative to trans) and is often the primary target for regulatory monitoring.

- Z-isomer (cis): The phosphate group and the chlorine atom on the vinyl group are on the same side (Zusammen). This steric arrangement influences its dipole moment and solvation shell interaction.
- E-isomer (trans): The phosphate and chlorine are on opposite sides (Entgegen).

Physicochemical Properties

Property	Value	Implication for Solubility
Molecular Formula	C ₁₂ H ₁₄ Cl ₃ O ₄ P	Moderate molecular weight (359.6 g/mol) aids solvent penetration.
LogP (Octanol/Water)	3.81 – 4.22	Highly lipophilic; partitions strongly into organic phases.
Water Solubility	~145 mg/L (20°C)	Low; requires organic solvents for stock preparation.[1]
Henry's Law Constant	4.8 × 10 ⁻³ Pa·m ³ /mol	Low volatility from water; amenable to solvent evaporation.
pKa	N/A (Non-ionizable)	pH adjustment does not significantly alter solubility but affects stability (hydrolysis).

Part 3: Solubility Profile in Organic Solvents

The following data summarizes the solubility behavior of **cis-chlorfenvinphos**. Unlike solid compounds with saturation limits, chlorfenvinphos is a liquid at ambient temperatures (MP: -19 to -23°C) and is miscible with most organic solvents.[2][3]

Solvent Compatibility Table

Solvent Class	Specific Solvent	Solubility Status	Application Suitability
Aliphatic Hydrocarbons	Hexane, Isooctane	Miscible	Excellent for LLE (Liquid-Liquid Extraction) from water; low co-extraction of polar matrix.
Chlorinated Hydrocarbons	Dichloromethane (DCM), Chloroform	Miscible	High solvation power; standard for exhaustive extraction but environmental concerns exist.
Polar Aprotic	Acetone, Acetonitrile (MeCN)	Miscible	Ideal for stock solutions and QuEChERS extraction; compatible with LC-MS.
Alcohols	Methanol, Ethanol	Miscible	Good for stock solutions; potential for transesterification if stored long-term at high pH.
Aromatic Hydrocarbons	Toluene, Xylene	Miscible	High boiling point; good for storage but difficult to evaporate for concentration.
Esters	Ethyl Acetate	Miscible	Balanced polarity; excellent for extraction from biological matrices.

Mechanistic Insight: Solvation Dynamics

The solubility of **cis-chlorfenvinphos** is driven by Van der Waals forces and dipole-dipole interactions.

- The Phosphate Ester Group: Provides a polar head that interacts well with polar aprotic solvents (Acetone, MeCN).
- The Dichlorophenyl Ring: Provides lipophilicity, ensuring miscibility with non-polar solvents (Hexane, Toluene).
- Solvent Selection Logic:
 - For GC-MS: Use Hexane or Isooctane (clean background, easy evaporation).
 - For LC-MS: Use Methanol or Acetonitrile (mobile phase compatibility).

Part 4: Experimental Protocols

Protocol: Preparation of Primary Stock Standard (1000 µg/mL)

Objective: Create a stable, high-concentration stock for long-term storage.

- Solvent Choice: Acetone or Acetonitrile. (Avoid methanol for >6 month storage to prevent potential alcoholysis).
- Weighing: Accurately weigh 10.0 mg of **cis-chlorfenvinphos** analytical standard (correcting for purity/isomer ratio) into a 10 mL volumetric flask.
- Dissolution: Add ~5 mL of solvent. Sonicate for 30 seconds to ensure complete mixing (analyte is liquid, so dissolution is rapid).
- Dilution: Dilute to volume with solvent. Cap tightly.
- Storage: Transfer to amber silanized glass vials. Store at -20°C. Stability: >1 year.

Protocol: Liquid-Liquid Extraction (LLE) from Aqueous Samples

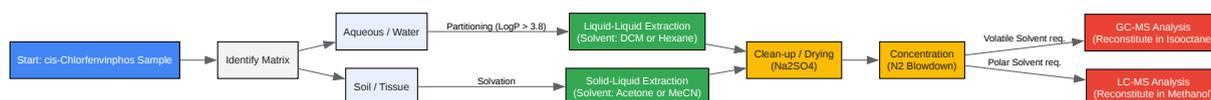
Objective: Extract **cis-chlorfenvinphos** from water samples with >95% recovery.

- Sample Prep: Measure 100 mL of water sample. Adjust pH to 4.0 – 6.0 (prevents hydrolysis).
- Solvent Addition: Add 15 mL of Dichloromethane (DCM) or Hexane/Ethyl Acetate (1:1).
- Agitation: Shake vigorously for 2 minutes or use a mechanical tumbler.
- Phase Separation: Allow phases to separate (10 min). Collect the organic (bottom for DCM, top for Hexane) layer.
- Repeat: Repeat extraction twice more with fresh solvent. Combine organic extracts.
- Drying: Pass combined extract through anhydrous Sodium Sulfate (Na_2SO_4) to remove residual water.
- Concentration: Evaporate solvent using a rotary evaporator (Water bath $< 40^\circ\text{C}$) or Nitrogen blow-down to near dryness. Reconstitute in instrument-compatible solvent (e.g., Isooctane for GC).

Part 5: Visualization of Workflows

Diagram 1: Solubility-Driven Extraction Workflow

This diagram illustrates the decision logic for solvent selection based on the analytical goal.



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Caption: Logical workflow for solvent selection during extraction and analysis of **cis-chlorfenvinphos**.

Part 6: Stability, Safety & Degradation

Hydrolytic Stability

cis-Chlorfenvinphos is an ester and is susceptible to hydrolysis.[4]

- Acidic/Neutral pH: Relatively stable.[2]
- Alkaline pH (>8): Rapid hydrolysis occurs, cleaving the ester bond to form 2,4-dichlorophenacyl chloride and diethyl phosphate.
- Solvent Implication: Avoid storing standards in alkaline-washed glassware or solvents containing traces of bases (e.g., old pyridine).

Safety & Handling

- Toxicity: Highly toxic (Cholinesterase inhibitor).[1] LD50 (Rat, oral) ~10 mg/kg.
- Permeation: Readily penetrates skin, especially when dissolved in solvents like DMSO or Acetone.
- PPE: Double nitrile gloves are recommended when handling concentrated organic solutions. Work strictly within a fume hood.

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